

3-Chloro-5-ethylbenzoic acid CAS number and identifiers

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Compound of Interest

Compound Name: 3-Chloro-5-ethylbenzoic acid

Cat. No.: B13626869

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Technical Monograph: 3-Chloro-5-ethylbenzoic Acid

Optimizing Lipophilic Scaffolds in Drug Discovery Executive Summary

3-Chloro-5-ethylbenzoic acid (CAS: 1261594-73-3) is a meta-disubstituted benzoic acid derivative utilized primarily as a fragment in drug discovery. Its structural significance lies in the 3,5-substitution pattern, which allows researchers to probe hydrophobic pockets in enzyme active sites while maintaining a rigid aromatic core. The combination of a halogen (chlorine) and a short alkyl chain (ethyl) provides a unique balance of electronic modulation and steric bulk, making it a valuable bioisostere for more common 3,5-dichlorobenzoic acid or 3,5-dimethylbenzoic acid moieties.

Chemical Identity & Identifiers

Precise identification is critical as positional isomers (e.g., 2-chloro-5-ethyl or 3-chloro-4-ethyl) possess drastically different reactivities and biological profiles.

Identifier	Value
CAS Number	1261594-73-3
IUPAC Name	3-Chloro-5-ethylbenzoic acid
PubChem CID	69946071
Molecular Formula	C ₉ H ₉ ClO ₂
Molecular Weight	184.62 g/mol
SMILES	<chem>CCC1=CC(=CC(=C1)Cl)C(=O)O</chem>
InChI Key	MFUNAASCQALZQV-UHFFFAOYSA-N
MDL Number	MFCD18410967

Structural Analysis & Physicochemical Properties

The compound features a meta-meta relationship between the substituents. This geometry is thermodynamically stable and prevents the steric clash often seen in ortho-substituted analogs, preserving the planarity of the carboxyl group for hydrogen bonding.

Key Physicochemical Parameters

Property	Value (Experimental/Predicted)	Significance in Drug Design
LogP (Octanol/Water)	~2.9 (Predicted)	Indicates moderate lipophilicity; suitable for CNS penetration or hydrophobic pocket binding.
pKa (Acid)	~3.8 (Predicted)	Slightly more acidic than benzoic acid (4.20) due to the inductive electron-withdrawing effect of the meta-chlorine atom.
H-Bond Donors	1 (COOH)	Critical for receptor interaction (e.g., salt bridge formation).
H-Bond Acceptors	2 (COOH)	Interaction with backbone amides in proteins.
Rotatable Bonds	2 (Ethyl group, Carboxyl)	Low flexibility reduces entropic penalty upon binding.

Synthetic Pathways

For research-scale acquisition (grams to kilograms), two primary methodologies are employed. The choice depends on the availability of precursors and the required purity profile.

Method A: Palladium-Catalyzed Cross-Coupling (Suzuki-Miyaura)

This is the preferred route for medicinal chemistry applications due to its high regioselectivity, avoiding the formation of inseparable isomers.

- Precursor: 3-Bromo-5-chlorobenzoic acid (commercially available).
- Reagents: Ethylboronic acid, Pd(dppf)Cl₂, K₂CO₃.
- Solvent System: 1,4-Dioxane / Water (4:1).

- Mechanism: The oxidative addition of the Pd catalyst occurs preferentially at the C-Br bond (weaker than C-Cl), allowing selective installation of the ethyl group while retaining the chlorine atom.

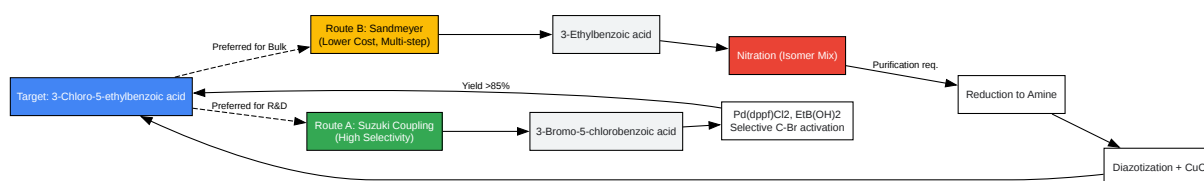
Method B: The Sandmeyer Sequence (Industrial)

Used for bulk manufacturing where cost is a driver over step-count.

- Nitration: Nitration of 3-ethylbenzoic acid (Note: This yields a mixture of isomers; purification is required).
- Reduction: Hydrogenation ($H_2/Pd-C$) to 3-amino-5-ethylbenzoic acid.
- Sandmeyer Reaction: Diazotization ($NaNO_2/HCl$) followed by substitution with $CuCl$.

Visualizing the Synthetic Logic

The following diagram illustrates the decision matrix for synthesis, highlighting the selectivity of the Suzuki route.



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Figure 1: Synthetic workflow comparison. Route A is recommended for laboratory synthesis to ensure isomeric purity.

Applications in Drug Discovery

The 3-chloro-5-ethylphenyl moiety is often employed as a "privileged structure" in Fragment-Based Drug Discovery (FBDD).

Metabolic Stability Enhancement

- **Chlorine Blockade:** The chlorine atom at the C3 position blocks metabolic oxidation (hydroxylation) that might otherwise occur on the ring.
- **Ethyl Sterics:** The ethyl group provides enough steric bulk to hinder approach by CYP450 enzymes without being as lipophilic as a tert-butyl group.

Scaffold Hopping & Bioisosterism

Researchers use this scaffold to replace:

- 3,5-Dichlorobenzoic acid: To increase solubility (slightly) and introduce asymmetry.
- 3-Methyl-5-chlorobenzoic acid: To probe the depth of a hydrophobic pocket (Ethyl > Methyl).

Safety & Handling Protocols

While specific toxicological data for this isomer is limited, it should be handled according to protocols for halogenated benzoic acids.

- **GHS Classification:**
 - H315: Causes skin irritation.[\[1\]](#)[\[2\]](#)
 - H319: Causes serious eye irritation.[\[1\]](#)[\[2\]](#)
 - H335: May cause respiratory irritation.[\[1\]](#)[\[2\]](#)
- **Handling:** Use in a fume hood. Avoid dust formation.
- **Storage:** Store at 2-8°C (Refrigerated) under inert atmosphere (Argon/Nitrogen) to prevent slow oxidation or hydrolysis over long periods.

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 69946071, **3-chloro-5-ethylbenzoic acid**. Retrieved from [\[Link\]](#)
- Miyaura, N., & Suzuki, A. (1995). Palladium-Catalyzed Cross-Coupling Reactions of Organoboron Compounds. Chemical Reviews, 95(7), 2457-2483. (Foundational reference for the recommended synthetic Route A).

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Sources

- 1. 3-Chloro-5-methylbenzoic acid | C₈H₇ClO₂ | CID 13632632 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- 2. 3-Chloro-4-ethylbenzoic acid | C₉H₉ClO₂ | CID 12465044 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
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